

# Personal protective equipment for handling Bromo-DragonFLY

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## Compound of Interest

Compound Name: **Bromo-DragonFLY**

Cat. No.: **B1250283**

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## Safe Handling Protocol: Bromo-DragonFLY

Disclaimer: **Bromo-DragonFLY** is an extremely potent and highly toxic research chemical with a limited history of formal safety and toxicological evaluation. Fatalities and severe adverse events have been reported at sub-milligram doses.<sup>[1]</sup> The following guidelines are based on best practices for handling highly potent active pharmaceutical ingredients (HPAPIs) and should be considered the minimum safety requirements.<sup>[2][3]</sup> A comprehensive, site-specific risk assessment must be conducted before any handling of this substance.

## Hazard Assessment and Quantitative Data

**Bromo-DragonFLY** is a potent hallucinogenic phenethylamine that acts as a strong agonist for serotonin 5-HT2A receptors and an inhibitor of monoamine oxidase A (MAO-A).<sup>[1][4]</sup> Its high potency and long duration of action present significant handling risks. Due to insufficient data, no official Occupational Exposure Limit (OEL) has been established. Therefore, the principle of containment and minimizing all potential exposure is critical.<sup>[5]</sup>

Parameter	Value	Source(s)
IUPAC Name	1-(4-bromofuro[2,3-f]benzofuran-8-yl)propan-2-amine	[1]
Molecular Formula	C <sub>13</sub> H <sub>12</sub> BrNO <sub>2</sub>	[1]
Molar Mass	294.148 g·mol <sup>-1</sup>	[1]
Typical Oral Dose Range	100 - 1,000 µg (micrograms)	[1]
Reported Fatal Dose	~700 µg (micrograms)	[1]
Binding Affinity (K <sub>i</sub> )	5-HT <sub>2a</sub> : 0.04 nM; 5-HT <sub>2C</sub> : 0.02 nM; 5-HT <sub>2B</sub> : 0.19 nM	[1]
Primary Hazards	Extreme acute toxicity, potent vasoconstriction, long duration of effects (up to 3 days), potential cardiotoxicity.	[1][6][7]
Occupational Exposure Limit (OEL)	Not Established. Handle as SafeBridge Category 3 or 4 compound.	

## Personal Protective Equipment (PPE)

Given the extreme potency and unknown toxicological profile for dermal and inhalation routes, a comprehensive PPE strategy is mandatory. Standard laboratory PPE is insufficient.

- Gloves: Double-gloving with nitrile gloves is required.[8] The outer glove should have an extended cuff covering the gown sleeve. Check manufacturer data for chemical resistance. Change outer gloves immediately upon suspected contact or every 30-60 minutes during active handling.[3]
- Protective Clothing: A disposable, solid-front gown with long sleeves and tight-fitting elastic cuffs is required.[8] Consider a chemical-resistant suit (e.g., Tyvek) for procedures with a higher risk of contamination.[6] Lab coats are not to be worn outside the designated handling area.[8]

- Eye Protection: Chemical splash goggles and a full-face shield are required when handling the solid or any liquid solutions.[9]
- Respiratory Protection: All handling of the solid compound (weighing, transfers) must be performed within certified containment equipment (see Section 3). If there is any risk of aerosol generation outside of primary containment, a properly fit-tested N95 or higher-rated respirator is required.[8] Surgical masks provide no protection.[3]
- Shoe Covers: Disposable shoe covers should be worn in the designated handling area and removed before exiting.[3]

## Operational Plan: Standard Operating Procedure (SOP)

All procedures involving **Bromo-DragonFLY** must be documented in a lab-specific SOP.[8]

### 3.1. Designated Area & Containment

- All handling of **Bromo-DragonFLY** must occur in a designated area with restricted access. The area must be clearly marked with warning signs indicating the presence of a highly toxic substance.[8]
- Primary Containment: All handling of powdered **Bromo-DragonFLY**, including weighing and initial solubilization, must be performed in a certified chemical fume hood, a ventilated balance safety enclosure, or a glove box.[6] These containment systems should be operated under negative pressure to prevent the escape of airborne particles.[10]
- Secondary Containment: All liquid solutions of **Bromo-DragonFLY** must be stored and handled within a secondary container (e.g., a chemical-resistant tray) to contain potential spills.[11]

### 3.2. Experimental Protocol: Weighing and Solution Preparation

- Preparation: Before starting, ensure the designated area is clean and all necessary equipment (spatulas, weigh paper, vials, solvent, waste containers) is inside the primary containment unit (e.g., fume hood).

- Tare Container: Place a tared vial or weigh boat on an analytical balance inside the ventilated enclosure.
- Aliquot Compound: Using a dedicated spatula, carefully transfer a small amount of **Bromo-DragonFLY** powder to the tared container. Avoid any actions that could generate dust. Open handling of the powder is strictly prohibited.[10]
- Seal and Re-weigh: Securely cap the vial containing the aliquot and the stock container. Re-weigh the aliquot to determine the precise mass.
- Solubilization: Uncap the aliquot vial within the containment unit. Using a calibrated pipette, add the desired solvent to the vial.
- Mixing: Cap the vial securely and mix gently by inversion or vortexing until the compound is fully dissolved.
- Surface Decontamination: Before removing the final sealed solution from the primary containment, wipe the exterior of the vial with a suitable decontamination solution (see Section 4) to remove any residual contamination.

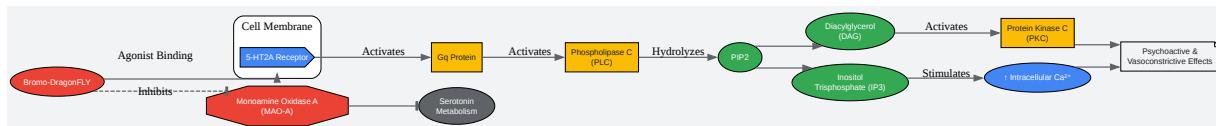
## Disposal Plan

All waste generated from handling **Bromo-DragonFLY** is considered hazardous chemical waste and must be disposed of according to institutional and regulatory guidelines.[1][12][13]

- Solid Waste: All contaminated solid waste (gloves, weigh paper, disposable gowns, paper towels, etc.) must be collected in a dedicated, clearly labeled, double-bagged hazardous waste container.[11]
- Liquid Waste: Unused solutions and the first rinse of any contaminated glassware must be collected in a sealed, properly labeled, chemical-resistant hazardous waste container.[12] Do not dispose of **Bromo-DragonFLY** down the drain.[1][12]
- Sharps: Contaminated needles, syringes, or other sharps must be placed in a designated sharps container for hazardous chemical waste.

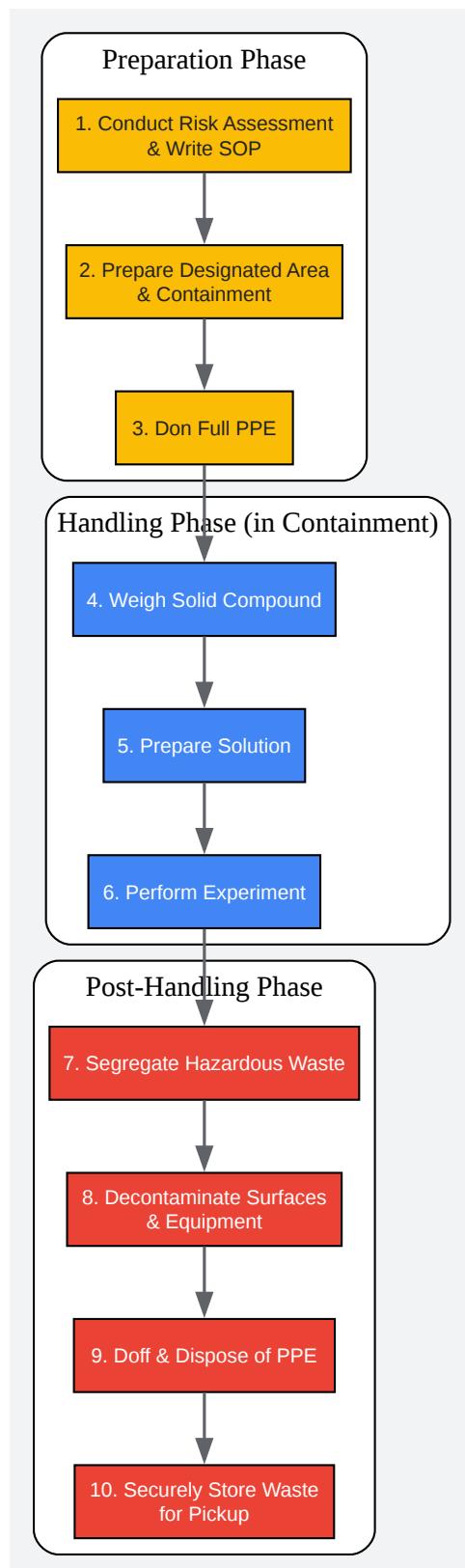
- Decontamination of Glassware: Reusable glassware must be decontaminated. The initial rinse should be collected as hazardous waste. Subsequent rinses can be managed according to your institution's policy. A triple rinse procedure is recommended.[13]
- Empty Containers: The original stock container, once empty, must be triple-rinsed with a suitable solvent. The rinsate must be collected as hazardous waste. The label on the rinsed container should be fully defaced before disposal.[12]

## Visualizations



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Caption: Primary signaling pathway and mechanism of action for **Bromo-DragonFLY**.



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Caption: Logical workflow for the safe handling of **Bromo-DragonFLY**.

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